

In-Depth Technical Guide: Biological Potential of 4-Methylthio Thiophene Derivatives

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Compound of Interest

Compound Name: 4-Methylthio-2-thiophenecarboxylic acid

Cat. No.: B8664850

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Executive Summary

Thiophene derivatives represent a privileged scaffold in medicinal chemistry, often serving as bioisosteres for benzene rings to improve pharmacokinetic profiles. The introduction of a methylthio (-SMe) group—specifically at the 4-position of the thiophene ring or on a pendant phenyl ring attached to the thiophene—dramatically alters the lipophilicity, metabolic stability, and electronic distribution of the molecule.

This guide analyzes two distinct structural classes:

- **Pendant 4-(Methylthio)phenyl Thiophenes:** Derivatives where the thiophene core is substituted with a phenyl ring bearing a para-methylthio group. These exhibit potent anticancer and antioxidant activities.^[1]
- **Core 4-Methylthio Thiophenes:** Derivatives where the methylthio group is directly attached to the C4 position of the thiophene ring (often 2-amino-3-carboxylate scaffolds). These function as versatile intermediates for antimicrobial and anti-inflammatory agents.^{[1][2][3]}

Structural Classes & Pharmacophore Analysis[4]

Class A: 4-(Methylthio)phenyl Thiophenes (Anticancer Leads)

This class includes compounds like 3-hexyl-2,5-bis(4-(methylthio)phenyl)thiophene and BMPT (2-Bromo-5-(2-(methylthio)phenyl)thiophene). The sulfur atom in the methylthio group acts as a soft nucleophile and a lipophilic anchor, enhancing penetration into cancer cell membranes.

Key SAR Findings:

- **Positioning:** The para-position (4-SMe) on the phenyl ring maximizes interaction with the hydrophobic pockets of target enzymes like Glutathione S-Transferase (GST).
- **Electronic Effect:** The -SMe group is electron-donating by resonance but inductively electron-withdrawing, modulating the acidity of the thiophene protons and influencing binding affinity.
- **Bioactivity:** High potency against breast cancer cell lines (4T1, MCF-7) and colorectal cancer (Caco-2).

Class B: Core 4-Methylthio Thiophenes (Antimicrobial/Anti-inflammatory)

These are often synthesized via modified Gewald reactions or nucleophilic substitution. A prime example is methyl 3-amino-4-methylthio-2-thiophenecarboxylate.

Key SAR Findings:

- **3-Amino/4-SMe Synergy:** The proximity of the 3-amino group and 4-methylthio group allows for the formation of fused bicyclic systems (e.g., thienopyrimidines) which are potent kinase inhibitors.
- **Lipophilicity:** Direct ring substitution increases LogP, improving blood-brain barrier permeability for potential CNS applications.

Biological Activities & Mechanisms[1][2][5][6][7][8]

Anticancer Activity

Target Compound: 3-hexyl-2,5-bis(4-(methylthio)phenyl)thiophene (Compound 3h) IC50 Values:[4]

- 4T1 (Mouse Mammary Carcinoma): 16.0 μ M (Superior to Cisplatin in specific assays)
- MCF-7 (Human Breast Adenocarcinoma): 26.2 μ M[4]

Mechanism of Action:

- GST Inhibition: The compound inhibits Glutathione S-Transferase (GST), an enzyme often overexpressed in resistant cancer cells to detoxify chemotherapeutics.
- Apoptosis Induction: Treatment leads to the upregulation of pro-apoptotic factors (Bax, Caspase-3, Caspase-9) and downregulation of anti-apoptotic Bcl-2.
- Tubulin Polymerization: Chalcone-thiophene hybrids with 4-methylthio groups have been shown to inhibit tubulin polymerization, arresting the cell cycle at the G2/M phase.

Antimicrobial & Antileishmanial Activity

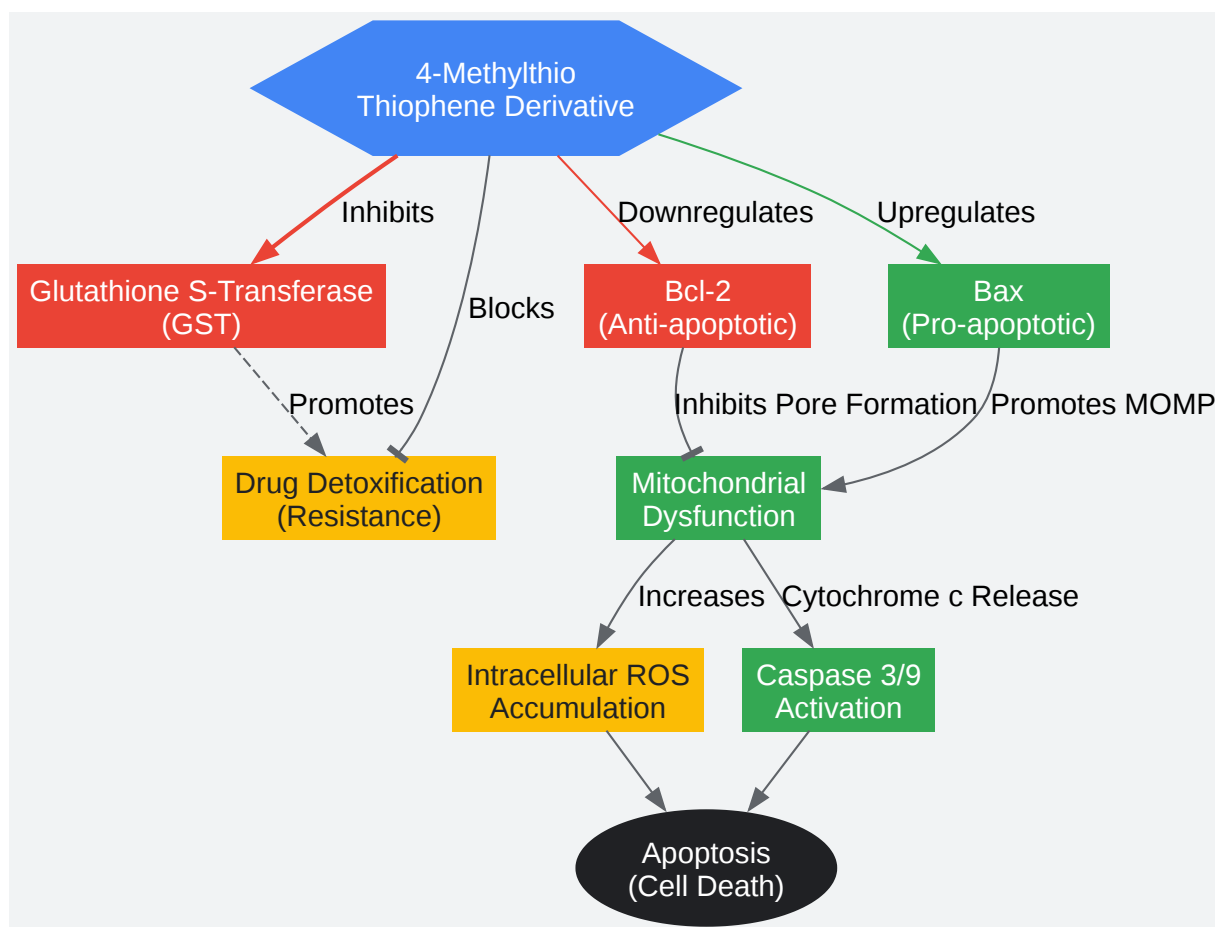
Target Compound: 2-Amino-4-methylthio-thiophene-3-carbonitrile derivatives. Activity:

- Leishmania amazonensis: IC50 < 10 μ M for specific 2-aminothiophene derivatives.
- Staphylococcus aureus: Moderate inhibitory activity observed for 2-bromo-5-(methylthio)phenyl derivatives.

Mechanism: Disruption of the parasite's redox homeostasis (trypanothione reductase inhibition) and bacterial membrane depolarization due to the lipophilic SMe moiety.

Mechanistic Pathways (Visualization)

The following diagram illustrates the dual mechanism of action for 4-(methylthio)phenyl thiophene derivatives in cancer cells, highlighting the GST inhibition and Apoptotic cascade.



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Figure 1: Dual mechanism of action: GST inhibition preventing drug detoxification and mitochondrial pathway activation leading to apoptosis.

Synthesis Strategies

Strategy A: Suzuki Cross-Coupling (For Pendant SMe)

Used to synthesize 2,5-bis(4-(methylthio)phenyl)thiophenes.

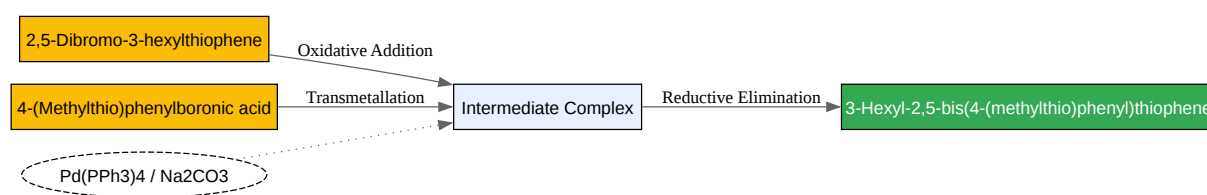
- Reagents: 2,5-Dibromo-3-hexylthiophene + 4-(Methylthio)phenylboronic acid.

- Catalyst: Pd(PPh₃)₄ (5 mol%).
- Conditions: Toluene/Ethanol/H₂O (4:1:1), Na₂CO₃, Reflux, 12-24h.
- Yield: Typically 60-85%.

Strategy B: Nucleophilic Substitution (For Core SMe)

Used to synthesize methyl 3-amino-4-methylthio-2-thiophenecarboxylate.

- Precursor: Methyl 3-amino-4-chlorothiophene-2-carboxylate.
- Reagent: Sodium thiomethoxide (NaSMe).
- Solvent: DMF or DMSO.
- Conditions: 80-100°C, 4-6h.
- Note: Requires electron-withdrawing groups (like 2-carboxylate) to facilitate nucleophilic aromatic substitution on the thiophene ring.



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Figure 2: Suzuki Cross-Coupling workflow for generating bioactive bis-aryl thiophene derivatives.

Experimental Protocols

In Vitro Cytotoxicity Assay (MTT)

Purpose: Determine IC50 against cancer cell lines (e.g., 4T1, MCF-7).[4]

- Seeding: Plate cells (5×10^3 cells/well) in 96-well plates containing DMEM supplemented with 10% FBS. Incubate for 24h at 37°C/5% CO₂.
- Treatment: Dissolve the 4-methylthio thiophene derivative in DMSO (stock 10 mM). Prepare serial dilutions (1–100 μ M) in culture medium. Add to wells (triplicate). Include DMSO control (<0.1%) and Cisplatin positive control.
- Incubation: Incubate for 48h.
- MTT Addition: Add 20 μ L MTT solution (5 mg/mL in PBS) to each well. Incubate for 4h.
- Solubilization: Remove medium. Add 100 μ L DMSO to dissolve formazan crystals.
- Measurement: Read absorbance at 570 nm using a microplate reader.
- Analysis: Calculate % cell viability = $(OD_{\text{sample}} / OD_{\text{control}}) \times 100$. Plot dose-response curve to determine IC50.

GST Inhibition Assay

Purpose: Verify the mechanism of action (drug resistance reversal).

- Preparation: Prepare cytosolic fraction from liver or cancer cells (HepG2).
- Reaction Mix: Phosphate buffer (0.1 M, pH 6.5), GSH (1 mM), and CDNB (1-chloro-2,4-dinitrobenzene, 1 mM).
- Inhibitor: Add test compound (10–50 μ M).
- Initiation: Add enzyme source (cytosolic fraction).
- Kinetics: Monitor the formation of the GSH-CDNB conjugate by measuring absorbance increase at 340 nm for 5 minutes.
- Calculation: Determine specific activity (μ mol/min/mg protein) and calculate % inhibition relative to vehicle control.

Data Summary Table

Compound Class	Specific Derivative	Primary Activity	Target/Mechanism	IC50 / Potency
Pendant SMe	3-hexyl-2,5-bis(4-(methylthio)phenyl)thiophene	Anticancer (Breast)	GST Inhibition, Apoptosis	16.0 μ M (4T1)
Pendant SMe	BMPT (2-Bromo-5-(2-(methylthio)phenyl)thiophene)	Anticancer (Liver/Colon)	Caspase 3/9 activation	~108 μ M (Caco-2)
Core SMe	Methyl 3-amino-4-methylthio-2-thiophenecarboxylate	Antibacterial / Intermediate	Bacterial Membrane / Synthesis Block	Moderate
Chalcone Hybrid	3-(4-(methylthio)phenyl)-1-(thiophen-2-yl)prop-2-en-1-one	Antifungal / Anticancer	Tubulin Polymerization	< 10 μ M (Fungi)

References

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